

In-Depth Technical Guide to the Physical Properties of Phenyl-d5 Isocyanate

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Compound of Interest

Compound Name: *Phenyl-d5 isocyanate*

Cat. No.: B1357203

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Phenyl-d5 isocyanate**, a deuterated analog of Phenyl isocyanate. This compound serves as a valuable building block in synthetic organic chemistry, particularly in the development of novel therapeutic agents. This document outlines its key physical constants, the methodologies for their determination, and a relevant synthetic application in drug discovery.

Core Physical Properties

The physical properties of **Phenyl-d5 isocyanate** are crucial for its handling, application in chemical reactions, and for purification processes. Below is a summary of its key physical data.

Physical Property	Value
Melting Point	-30 °C (lit.) [1]
Boiling Point	162-163 °C (lit.) [1]
Density	1.142 g/mL at 25 °C
Refractive Index (n _{20/D})	1.535 (lit.) [1]

Experimental Protocols for Physical Property Determination

The accurate determination of physical properties such as melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. Standard laboratory procedures for these measurements are described below.

Melting Point Determination

The melting point of **Phenyl-d5 isocyanate** is determined by observing the temperature at which the solid-to-liquid phase transition occurs. A common and effective method involves the use of a melting point apparatus, such as a Mel-Temp or similar device.

Methodology:

- A small, dry sample of **Phenyl-d5 isocyanate** is loaded into a capillary tube, which is then placed in a heating block.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. For a pure substance, this melting range is typically narrow.
- To ensure accuracy, a preliminary rapid heating can be performed to approximate the melting point, followed by a slower, more precise measurement with a heating rate of about 2°C per minute.

Boiling Point Determination

The boiling point is determined at the temperature where the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common laboratory technique for this measurement is the Thiele tube method.

Methodology:

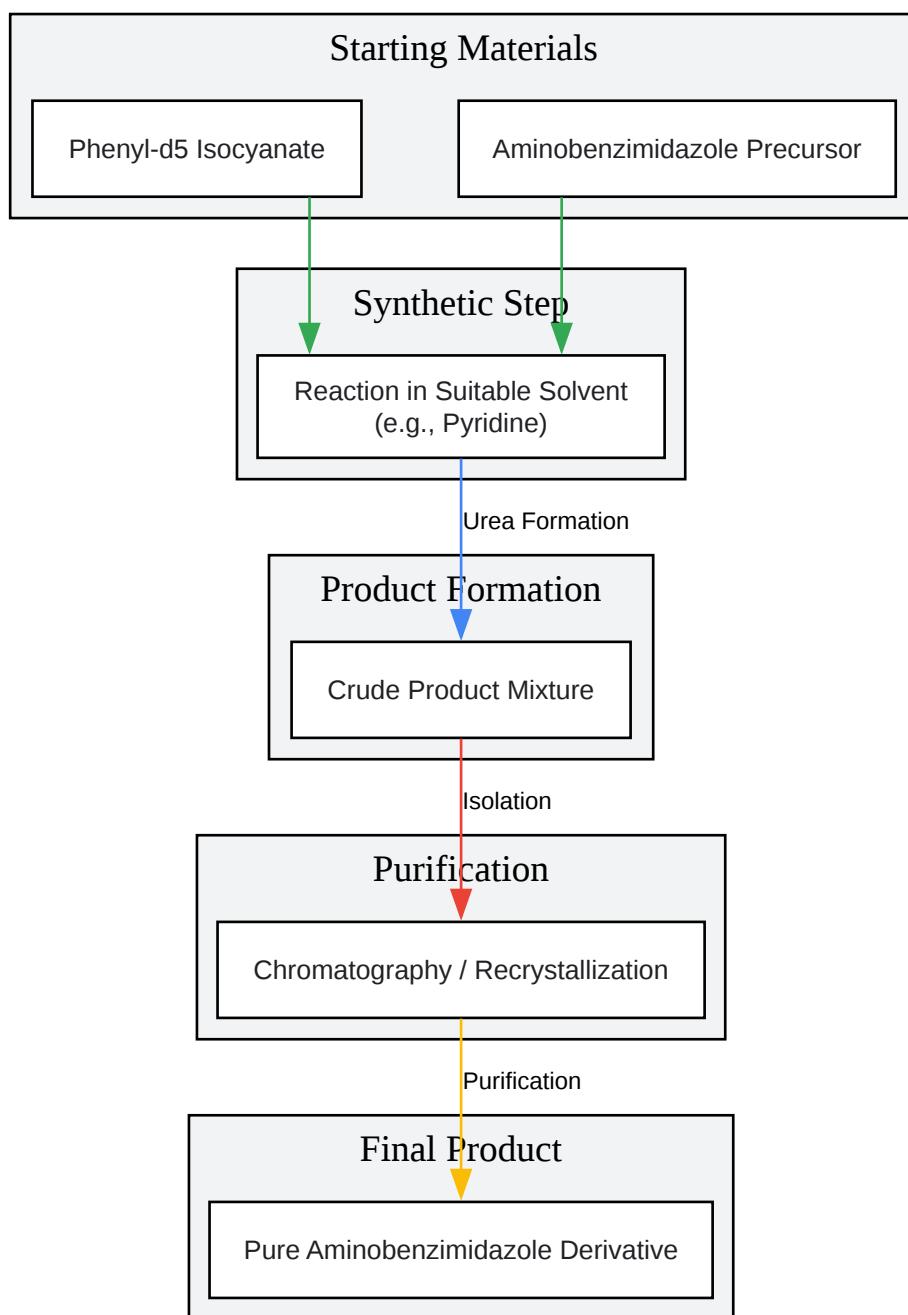
- A small amount of **Phenyl-d5 isocyanate** is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid, such as mineral oil.
- As the liquid is heated, air expands from the capillary tube, producing a steady stream of bubbles.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.

Application in Drug Development: Synthesis of Aminobenzimidazole Derivatives

Phenyl-d5 isocyanate is utilized as a reagent in the synthesis of various derivatives for pharmaceutical research. One notable application is in the creation of aminobenzimidazole derivatives, which have been investigated for their potential antiobesity and antidiabetic activities[1]. The isocyanate group readily reacts with amine functionalities, making it a key component in building these complex molecules.

The following diagram illustrates a generalized workflow for the synthesis of a target aminobenzimidazole derivative using **Phenyl-d5 isocyanate**.



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Caption: Synthetic workflow for an aminobenzimidazole derivative.

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References

- 1. PHENYL-D5 ISOCYANATE | 83286-56-0 [amp.chemicalbook.com]
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